

physical and chemical properties of o-toluenesulfonyl isocyanate

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Compound of Interest

Compound Name: *o*-Toluenesulfonyl isocyanate

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In-Depth Technical Guide to o-Toluenesulfonyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Toluenesulfonyl isocyanate (CAS No. 32324-19-9) is a highly reactive organic compound that serves as a versatile intermediate in the synthesis of various agrochemicals and other fine chemicals.^[1] Its utility stems from the electrophilic nature of the isocyanate group, which readily reacts with nucleophiles. This guide provides a comprehensive overview of the physical and chemical properties of **o-toluenesulfonyl isocyanate**, along with safety information and insights into its applications. While detailed experimental protocols and specific applications in drug development for the ortho-isomer are not as widely documented as for its para-isomer counterpart (p-toluenesulfonyl isocyanate, CAS No. 4083-64-1), this guide consolidates the available technical data.

Physical and Chemical Properties

o-Toluenesulfonyl isocyanate is a clear liquid under ambient conditions.^[1] The key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₃ S	[1][2]
Molecular Weight	197.21 g/mol	[2]
CAS Number	32324-19-9	[1][2]
Appearance	Clear liquid	[1]
Boiling Point	129 °C at 5 mmHg	[1]
87 - 89 °C at 0.08 torr	[2]	
Density	1.303 g/mL at 25 °C	[1][3]
Refractive Index	1.54 at 20 °C	[1][2]
Purity	97%	[1]
Melting Point	5 °C	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **o-toluenesulfonyl isocyanate**.

- Infrared (IR) Spectroscopy: An infrared peak at approximately 2200 cm⁻¹ is indicative of the -SO₂NCO group.[4] A representative ATR-IR spectrum is available through online databases.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum of **o-toluenesulfonyl isocyanate** in CDCl₃ has been reported.[6]
- Mass Spectrometry: While a specific mass spectrum for the ortho-isomer is not readily available in the searched literature, analysis of the para-isomer can provide expected fragmentation patterns.

Chemical Reactivity and Stability

o-Toluenesulfonyl isocyanate is a reactive compound, primarily due to the isocyanate functional group.

- **Reactivity with Water:** It reacts violently with water.^[7] This moisture sensitivity necessitates handling and storage under inert and dry conditions.
- **General Reactivity:** The isocyanate group is susceptible to nucleophilic attack by alcohols, amines, and other compounds containing active hydrogens. These reactions are fundamental to its use as a synthetic intermediate.
- **Stability:** The compound is sensitive to moisture. For long-term storage, it is recommended to keep it under an inert gas atmosphere at 2°C - 8°C.^[8]

Safety and Handling

Due to its reactivity and hazardous nature, proper safety precautions must be observed when handling **o-toluenesulfonyl isocyanate**.

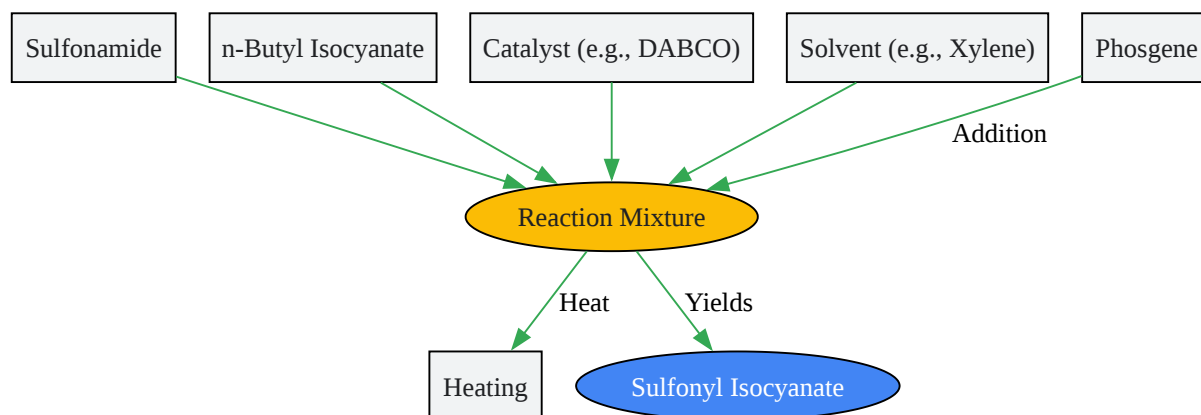
- **Hazards:** It is classified as a water-reactive, sensitizer, and irritant.^[7] It can cause severe eye irritation and may cause skin and respiratory tract irritation.^[7] It may also cause sensitization by inhalation.^[7]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, splash goggles, and a NIOSH-approved respirator, should be worn.^[7]
- **Handling:** Work should be conducted in a well-ventilated area, and contact with skin and eyes should be avoided.^[7]
- **Fire Fighting:** In case of fire, use dry powder or carbon dioxide. Do not use water.^[7]
- **Spills:** For small spills, absorb with an inert material and place in a suitable container for disposal.^[7]

Synthesis

A general method for the synthesis of sulfonyl isocyanates involves the reaction of a sulfonamide with phosgene in the presence of a catalyst. For instance, a substituted benzenesulfonyl isocyanate can be synthesized by heating the corresponding sulfonamide with

n-butyl isocyanate and a catalyst like DABCO in a solvent such as xylene, followed by the addition of liquid phosgene.[4]

Below is a conceptual workflow for the synthesis of a sulfonyl isocyanate.



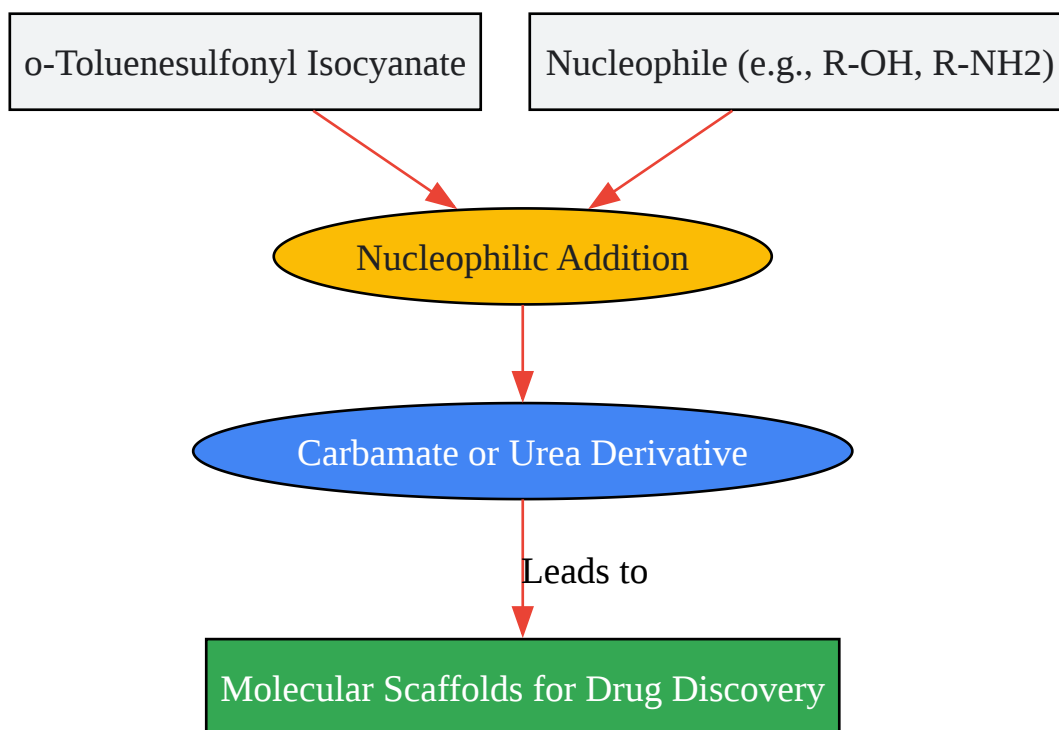
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Caption: General synthesis workflow for sulfonyl isocyanates.

Applications

o-Toluenesulfonyl isocyanate is primarily used as a reagent in the synthesis of agrochemicals and other fine chemicals.[1] It is also a reagent in the preparation of chiral hydropyrimidines.[3] While specific applications in drug development for the ortho-isomer are not extensively detailed in the available literature, its reactivity makes it a potentially valuable building block for creating diverse molecular scaffolds for pharmaceutical research. It is noted as a sulfonamide compound for proteomics research.[9]

The general reactivity of sulfonyl isocyanates with nucleophiles allows for the construction of various functional groups, which is a key aspect of medicinal chemistry.



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Caption: Reaction pathway of **o-toluenesulfonyl isocyanate** with nucleophiles.

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for **o-toluenesulfonyl isocyanate** are scarce in the readily available literature. However, general procedures for reactions involving isocyanates can be adapted.

General Procedure for Reaction with an Alcohol (Carbamate Formation):

- Dissolve the alcohol in a suitable anhydrous solvent (e.g., THF, dichloromethane) under an inert atmosphere (e.g., nitrogen or argon).
- To this solution, add a stoichiometric equivalent of **o-toluenesulfonyl isocyanate** dropwise at a controlled temperature (often room temperature or below).
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- Upon completion, the reaction is typically quenched with a proton source (if necessary) and worked up.
- The product is then purified using standard techniques like column chromatography or recrystallization.

Note: Due to the high reactivity of **o-toluenesulfonyl isocyanate**, reactions should be carried out with caution, ensuring the exclusion of moisture. The choice of solvent and reaction conditions will depend on the specific substrate and desired product.

Conclusion

o-Toluenesulfonyl isocyanate is a reactive and versatile chemical intermediate with established use in the synthesis of agrochemicals and potential applications in the broader field of organic synthesis, including pharmaceutical research. Its handling requires strict adherence to safety protocols due to its reactivity with water and its hazardous properties. While specific data and protocols for the ortho-isomer are less common than for the para-isomer, this guide provides a foundational understanding of its core properties for researchers and drug development professionals. Further investigation into its specific reaction kinetics and synthetic utility is warranted to fully exploit its potential in the development of novel chemical entities.

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